

Toxicological Profile of 4-Ethylheptan-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name: **4-Ethylheptan-2-one**

Cat. No.: **B8608265**

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Disclaimer: This document provides a comprehensive toxicological overview of **4-Ethylheptan-2-one** based on available data for structurally similar compounds. No direct toxicological studies have been identified for **4-Ethylheptan-2-one**. The information herein is intended for research and professional audiences and relies on a read-across approach from analogue substances.

Executive Summary

4-Ethylheptan-2-one is an aliphatic ketone for which specific toxicological data is not readily available. This guide utilizes a read-across approach, leveraging data from structurally similar ketones, primarily 2-heptanone, 4-heptanone, 2-nonenone, and 5-nonenone, to provide a preliminary hazard assessment. Aliphatic ketones are generally characterized by low to moderate acute toxicity, potential for mild skin and eye irritation, and a low likelihood of genotoxicity. The primary metabolic pathway for these substances involves cytochrome P450-mediated oxidation.

Chemical and Physical Properties of 4-Ethylheptan-2-one

Property	Value
Molecular Formula	C9H18O
Molecular Weight	142.24 g/mol
CAS Number	121138-93-0
Appearance	Colorless liquid (presumed)
Boiling Point	173 - 175 °C
Flash Point	59 °C

Toxicological Data (Read-Across Approach)

The toxicological data presented below is derived from studies on structural analogues of **4-Ethylheptan-2-one**. This approach is based on the principle that substances with similar chemical structures and properties will exhibit similar toxicological profiles.

Acute Toxicity

Aliphatic ketones generally exhibit low to moderate acute toxicity.

Endpoint	Analogue	Species	Route	Value	Reference
LD50	2-Heptanone	Rat	Oral	1600 - 1670 mg/kg	[1][2]
LD50	2-Heptanone	Mouse	Oral	730 - 750 mg/kg	[2][3]
LD50	2-Heptanone	Rabbit	Dermal	>5,000 - 12,600 mg/kg	[1]
LC50	2-Heptanone	Rat	Inhalation	>16.7 mg/L (4h)	[1]
LD50	2-Nonanone	Rat	Oral	3200 mg/kg	[4][5]
LD50	2-Nonanone	Rabbit	Dermal	>5,000 mg/kg	[4]
LDLo	5-Nonanone	Rat	Oral	1 g/kg	[6]

Skin and Eye Irritation

Based on data from analogues, **4-Ethylheptan-2-one** is predicted to be a mild skin and eye irritant.

Endpoint	Analogue	Species	Result	Reference
Skin Irritation	2-Heptanone	-	No irritant effect	[1]
Skin Irritation	2-Nonanone	Human	No skin irritation (48h)	[4]
Skin Irritation	2-Nonanone	-	Causes skin irritation	[7]
Eye Irritation	2-Nonanone	-	Causes serious eye irritation	[7]

Sensitization

No positive sensitization data has been found for the analogue compounds.

Endpoint	Analogue	Species	Result	Reference
Skin Sensitization	2-Nonanone	Human	Negative (Maximization Test)	[4]

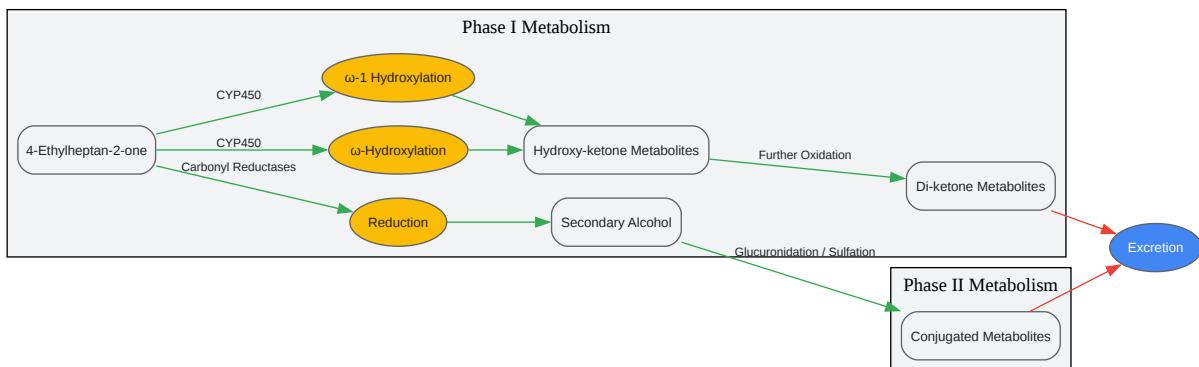
Genotoxicity

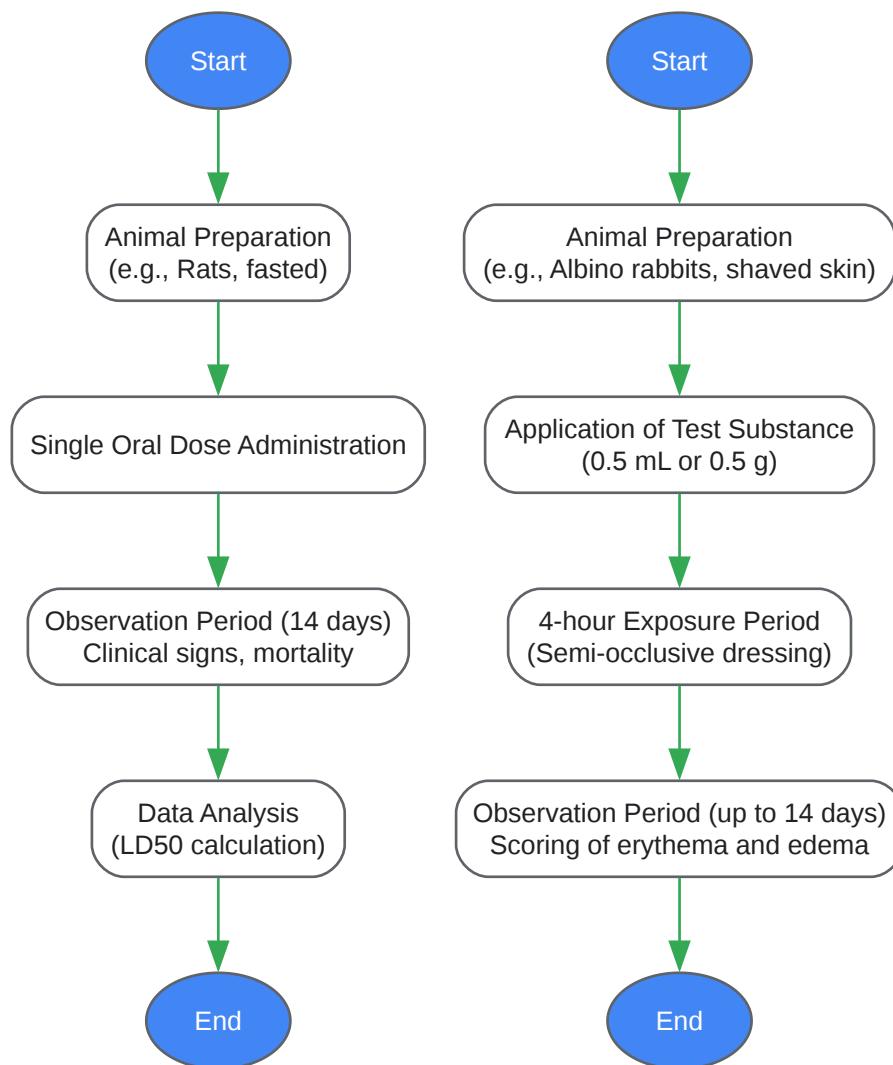
The available data on structural analogues suggest that **4-Ethylheptan-2-one** is unlikely to be mutagenic.

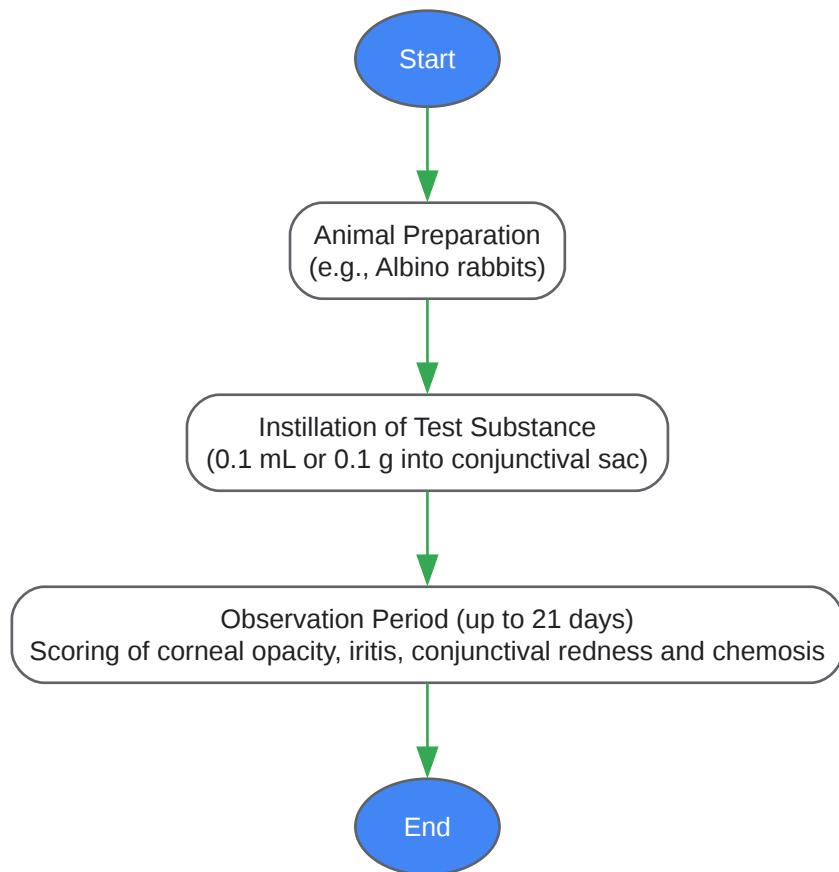
Test	Analogue	Metabolic Activation	Result	Reference
Ames Test (OECD 471)	2-Heptanone	With and without S9	Negative	[8]
In vitro Chromosome Aberration (OECD 473)	2-Heptanone	With and without S9	Negative	[8]

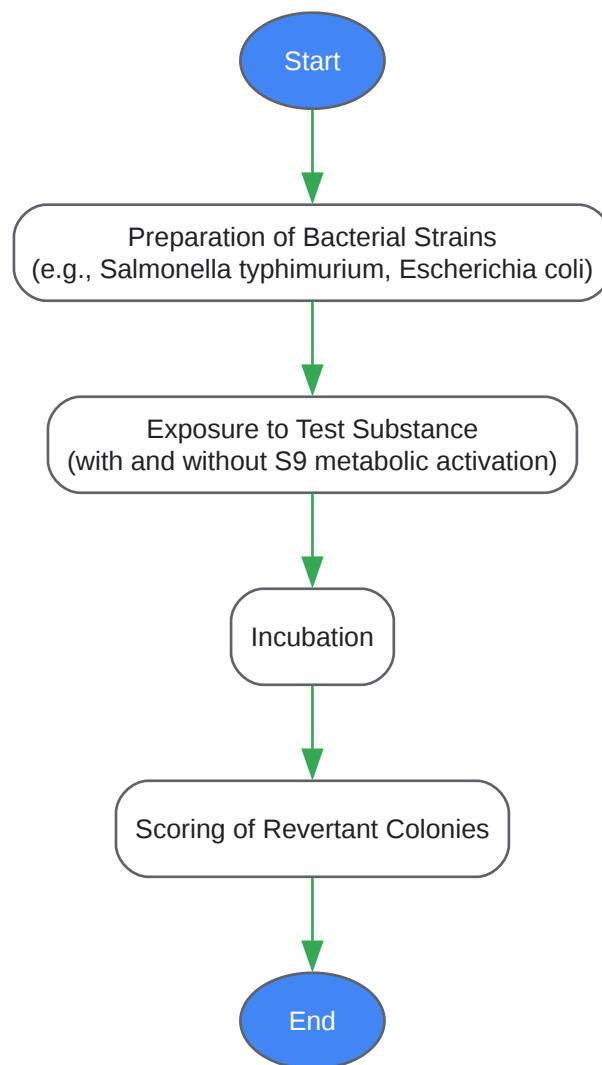
Metabolism

The metabolism of aliphatic ketones is a key factor in their toxicity. The primary route of metabolism is through oxidation by cytochrome P450 enzymes in the liver.









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